

# Essential Safety and Operational Guide for Handling Sodium Anthranilate

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## Compound of Interest

Compound Name: **Sodium anthranilate**

Cat. No.: **B1290561**

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This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Sodium Anthranilate** (CAS: 552-37-4). Adherence to these procedures is crucial for ensuring personal safety and proper disposal.

**Sodium anthranilate** is a white to light yellow crystalline powder.[\[1\]](#)[\[2\]](#) While generally considered stable under normal conditions, it can cause skin and eye irritation, and may lead to an allergic skin reaction or respiratory irritation.[\[3\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Sodium Anthranilate** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn at all times to protect against dust particles and splashes. <a href="#">[1]</a> <a href="#">[5]</a>
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against incidental contact.
Respiratory Protection	Dust Mask or Respirator	Use in poorly ventilated areas or when dust formation is likely. <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **Sodium Anthranilate** from receipt to disposal.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all flammable materials from the immediate work area.[\[1\]](#)

### 2. Handling the Compound:

- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with skin and eyes.[\[5\]](#)
- Prevent the formation of dust during handling.[\[5\]](#)

- If transferring the powder, use a scoop or spatula to minimize dust generation.

### 3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[5\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[5\]](#) If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[5\]](#)

## Disposal Plan

All waste containing **Sodium Anthranilate** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Collect any solid waste, including contaminated gloves, weigh paper, and towels, in a designated and clearly labeled hazardous waste container.
- Unused Product: Do not dispose of unused **Sodium Anthranilate** down the drain.[\[5\]](#) It should be collected in its original container or a suitable, labeled waste container for chemical waste disposal.
- Container Disposal: Empty containers should be rinsed thoroughly with a suitable solvent, and the rinsate collected as chemical waste. The cleaned container can then be disposed of according to facility guidelines.

## Workflow for Safe Handling of Sodium Anthranilate

The following diagram illustrates the key steps for the safe handling of **Sodium Anthranilate** in a laboratory setting.

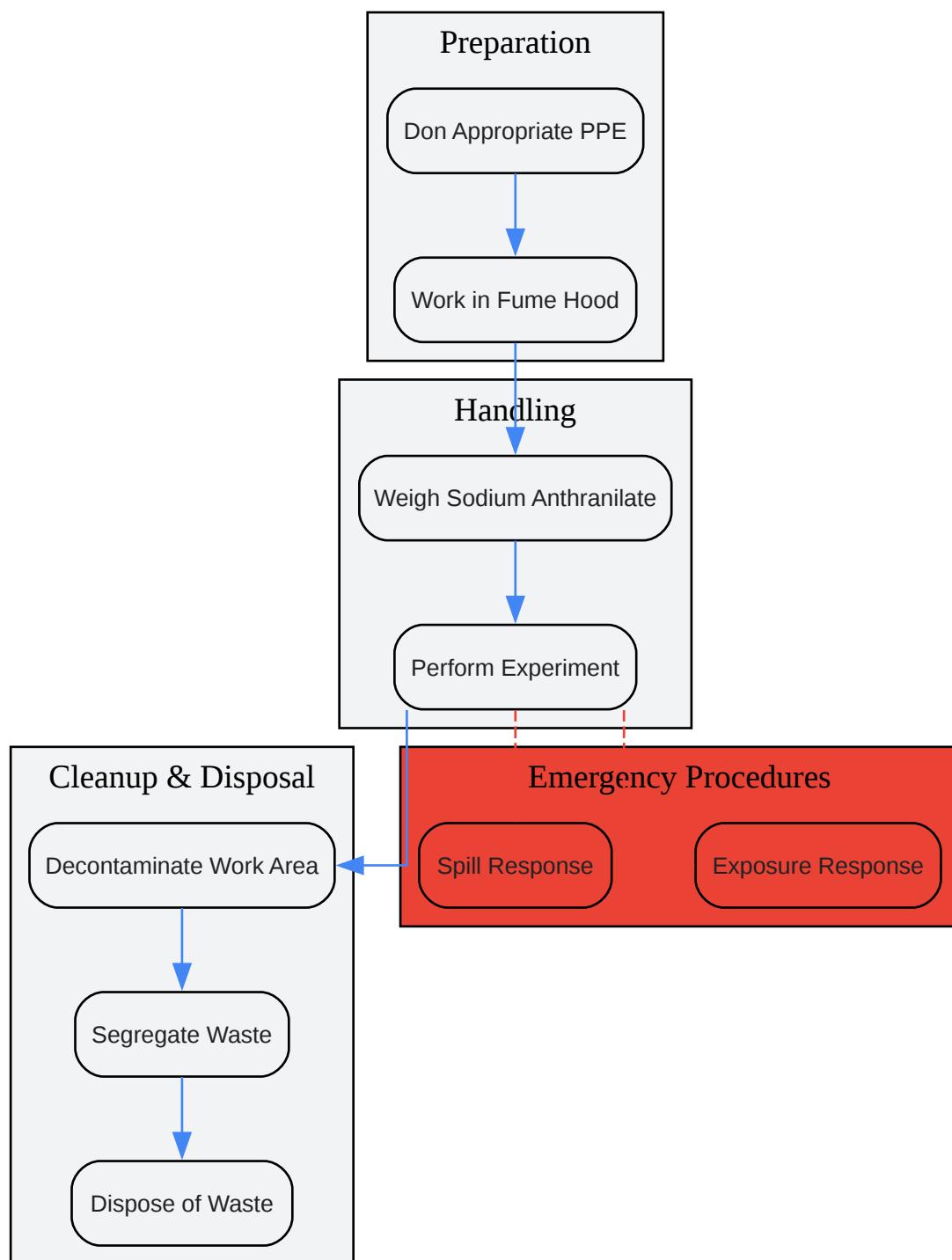
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Figure 1. Procedural workflow for handling **Sodium Anthranilate**.

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